

# Operational Guide: Proper Disposal of 4-Chloro-3-hydroxypyridine-2-carboxylic acid

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## Compound of Interest

Compound Name: 4-Chloro-3-hydroxypyridine-2-carboxylic acid

CAS No.: 348635-39-2

Cat. No.: B2883352

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## Executive Summary & Core Directive

**4-Chloro-3-hydroxypyridine-2-carboxylic acid** (CAS: 348635-39-2) is a halogenated heteroaromatic acid.<sup>[1][2]</sup> Unlike simple organic acids, the presence of the chlorine atom on the pyridine ring mandates specific disposal protocols to prevent the formation of toxic combustion byproducts (e.g., dioxins, hydrochloric acid) if incinerated improperly.<sup>[1]</sup>

**Core Disposal Directive:** This compound must be classified as Halogenated Organic Waste. It must NEVER be disposed of down the drain or mixed with general non-halogenated organic solvents. The only acceptable final disposal method is high-temperature incineration equipped with an afterburner and scrubber.

## Hazard Identification & Safety Profile

Before handling waste, operators must verify the chemical state and hazards.

## Safety Data Summary

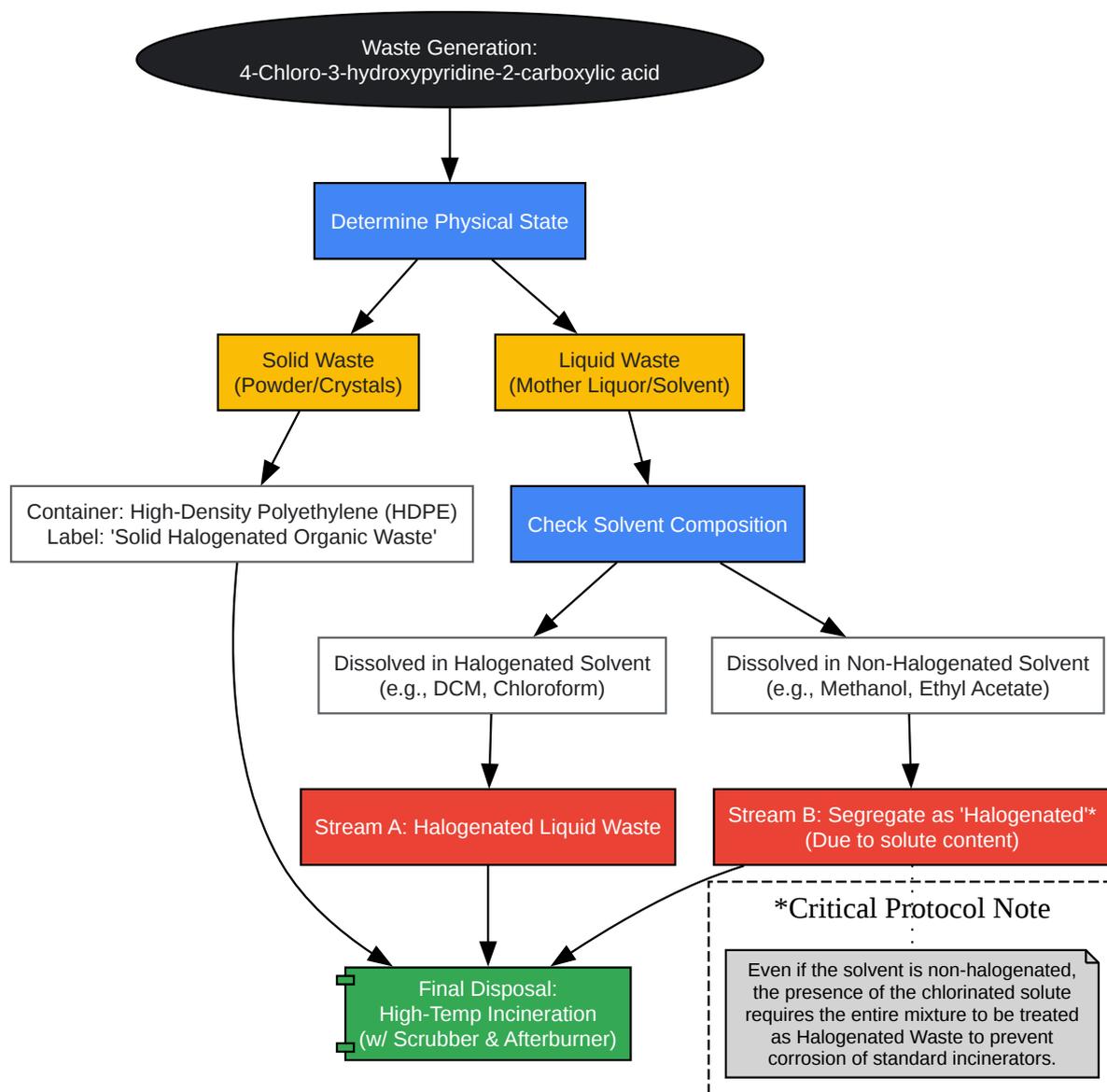
Parameter	Specification	Critical Note
CAS Number	348635-39-2	Verify against label; often confused with non-chlorinated analogs.[1]
Physical State	Solid (Off-white powder)	Dust generation is a primary inhalation hazard.[1]
Acidity	Acidic (Carboxylic acid group)	Incompatible with strong oxidizers and bases.
Signal Word	WARNING	
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	PPE must protect mucosa and respiratory tract.[3][4]

## Required Personal Protective Equipment (PPE)[4][6]

- Respiratory: N95 or P100 respirator if dust formation is likely.
- Dermal: Nitrile gloves (minimum thickness 0.11 mm). Double-gloving recommended for concentrated solutions.[1]
- Ocular: Chemical safety goggles (ANSI Z87.1).

## Disposal Workflow & Decision Logic

The following decision tree illustrates the operational logic for segregating this specific chemical waste.



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Figure 1: Decision logic for segregating **4-Chloro-3-hydroxypyridine-2-carboxylic acid** waste streams.[1] Note the override rule for non-halogenated solvents containing the chlorinated solute.

## Detailed Operational Procedures

### Protocol A: Disposal of Solid Waste (Pure Compound)

Applicability: Expired reagents, spill cleanup residues, or excess solid product.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar.<sup>[1]</sup> Glass is acceptable but poses a breakage risk.
- Labeling: Affix a hazardous waste label.
  - Constituents: Write "**4-Chloro-3-hydroxypyridine-2-carboxylic acid**".
  - Hazard Checkboxes: Mark "Toxic" and "Irritant".
  - Coding: If applicable, assign code D002 (Corrosive) if pH testing warrants, or general Halogenated Organic codes (e.g., F001/F002 equivalents depending on regional regulations).
- Segregation: Store in the "Halogenated Solids" satellite accumulation area. Do not store with strong oxidizers (e.g., nitric acid, permanganates) as this may induce exothermic decomposition.<sup>[1]</sup>

### Protocol B: Disposal of Liquid Waste (Solutions)

Applicability: Reaction mixtures, mother liquors, or wash solvents.

- pH Adjustment (Optional but Recommended): If the solution is highly acidic (pH < 2), neutralize carefully with dilute Sodium Bicarbonate ( ) to pH 6–8 before bottling. This reduces the risk of container corrosion during storage.
  - Caution: Neutralization is exothermic. Perform in an ice bath.
- Solvent Compatibility:
  - Scenario 1 (Halogenated Solvents): Pour directly into the "Halogenated Organic Waste" carboy.

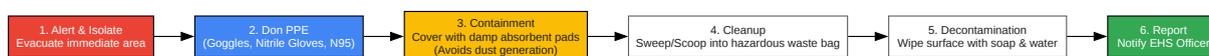
- Scenario 2 (Non-Halogenated Solvents): Even if dissolved in Methanol or Ethanol, the presence of the chloro- group means this must go into the Halogenated Waste stream. Standard non-halogenated incinerators may not be equipped to scrub the HCl gas generated during combustion.
- Documentation: Record the volume and approximate concentration on the waste log.

## Protocol C: Empty Container Management

- Triple Rinse: Rinse the empty reagent bottle three times with a solvent capable of dissolving the residue (e.g., Methanol or Acetone).
- Rinsate Disposal: Pour all rinsates into the Halogenated Liquid Waste container.
- Defacing: Deface the original label and mark "Empty" or "Triple Rinsed".
- Recycling/Trash: Once triple-rinsed, the glass bottle can typically be discarded in standard glass trash or recycled, depending on facility rules.

## Emergency Response: Spill Management

In the event of a spill, immediate action is required to prevent exposure and environmental release.



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Figure 2: Step-by-step spill response workflow.[1] Emphasis is placed on dampening the solid to prevent inhalation of dust.

## Regulatory Compliance & Waste Codes

Compliance relies on accurate waste characterization.[5] While specific codes vary by jurisdiction (e.g., RCRA in US vs. EWC in EU), the following classifications generally apply.

Regulatory Body	Classification	Waste Code (Typical)	Rationale
US EPA (RCRA)	Hazardous Waste	D002 (if pH < 2) or General Halogenated	Not explicitly P or U listed, but exhibits characteristics of toxicity/corrosivity.[1]
EU (EWC)	Hazardous	07 05 13*	Solid wastes containing hazardous substances from the manufacture of pharmaceuticals.
DOT (Transport)	Not Regulated / Class 9	N/A	Often not regulated as dangerous goods for transport unless in bulk, but treat as Class 9 for safety.

#### Expert Insight:

- Why Incineration? The chlorine atom in **4-Chloro-3-hydroxypyridine-2-carboxylic acid** will form Hydrogen Chloride (HCl) gas upon combustion.[1] Standard incinerators (operating at ~800°C) may release this acid rain precursor. Specialized halogenated waste incinerators operate at higher temperatures (>1100°C) with alkaline scrubbers to neutralize the HCl.

## References

- US EPA. (2023). 40 CFR Part 261 Subpart D -- Lists of Hazardous Wastes. Retrieved from [\[Link\]](#)[5][6]
- Texas Commission on Environmental Quality. (2019). Guidelines for the Classification and Coding of Industrial and Hazardous Wastes. Retrieved from [\[Link\]](#)

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- [2. 4-Chloro-3-hydroxy-pyridine-2-carboxylic acid hydrochloride | 1951444-57-7 \[sigmaaldrich.com\]](#)
- [3. aksci.com \[aksci.com\]](#)
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